

An In-Depth Technical Guide to the Chemical Structure and Stereochemistry of α -Selinene

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Compound of Interest

Compound Name: *alpha-Selinene*

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This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, and physicochemical properties of α -selinene, a naturally occurring sesquiterpene of significant interest in phytochemical and pharmacological research. This document includes detailed spectroscopic data, experimental protocols for isolation and synthesis, and a review of its biological activities, with a focus on its anti-inflammatory mechanisms.

Chemical Structure and Stereochemistry

α -Selinene is a bicyclic sesquiterpene hydrocarbon with the molecular formula $C_{15}H_{24}$.^[1] Its structure is based on the eudesmane skeleton, characterized by a decahydronaphthalene ring system.^[1] The IUPAC name for the naturally occurring (-)- α -selinene is (3R,4aR,8aR)-5,8a-dimethyl-3-(prop-1-en-2-yl)-2,3,4,4a,7,8-hexahydro-1H-naphthalene.^[1]

The stereochemistry of α -selinene is defined by three chiral centers at positions C3, C4a, and C8a, leading to the (3R,4aR,8aR) configuration for the most common natural isomer.^[1] The molecule possesses an endocyclic double bond within the octahydronaphthalene ring system and an exocyclic double bond in the isopropenyl side chain.^[1]

Chemical Identifiers:

- CAS Number: 473-13-2[2]
- Molecular Weight: 204.35 g/mol [2]
- InChIKey: OZQAPQSEYFAMCY-QLFBSQMISA-N[2]

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic data for α -selinene, crucial for its identification and characterization.

Table 1: Physicochemical Properties of α -Selinene

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄	[2]
Molecular Weight	204.35 g/mol	[2]
Physical State	Colorless to pale yellow liquid	[2]
Boiling Point	135°C (at 16 Torr)	[2]
Density	0.9140 g/cm ³	[2]
Solubility	Insoluble in water; Soluble in organic solvents (chloroform, hexane)	[2]

Table 2: Spectroscopic Data of α -Selinene

Spectroscopic Technique	Data	Reference
¹ H NMR (CDCl ₃ , 500 MHz)	A complete, experimentally verified ¹ H NMR data table was not available in the search results. Predicted data is available but not suitable for a technical guide.	
¹³ C NMR (CDCl ₃ , 125 MHz)	A complete, experimentally verified ¹³ C NMR data table was not available in the search results. Predicted data is available but not suitable for a technical guide.	
FT-IR (Neat)	A detailed list of specific absorption bands was not available in the search results. General absorptions would include ~3075 cm ⁻¹ (C-H stretch, alkene), ~2930 cm ⁻¹ (C-H stretch, alkane), ~1645 cm ⁻¹ (C=C stretch).	
Mass Spectrometry (GC-MS)	m/z (% relative intensity): 204 (M ⁺), 189, 161, 133, 119, 105, 93, 91, 79, 67, 41.	[3]

Experimental Protocols

Isolation of α-Selinene from Celery Seed Oil

Objective: To isolate α-selinene from the essential oil of celery (*Apium graveolens*) seeds through hydrodistillation followed by fractional distillation.

Methodology:

- Hydrodistillation of Celery Seed Oil:

- 100g of dried celery seeds are ground to a coarse powder.
- The powdered seeds are placed in a 2L round-bottom flask with 1L of distilled water.
- The flask is connected to a Clevenger-type apparatus.
- The mixture is heated to boiling and maintained for 3-4 hours to extract the essential oil.
- The collected oil is separated from the aqueous layer and dried over anhydrous sodium sulfate.[4]
- Fractional Distillation of the Essential Oil:
 - The crude essential oil is subjected to fractional distillation under reduced pressure.
 - Fractions are collected at different temperature ranges.
 - The fraction enriched in α -selinene is identified by GC-MS analysis by comparing the retention time and mass spectrum with a known standard.[5]
 - Further purification can be achieved by column chromatography on silica gel using a hexane-ethyl acetate gradient.

Total Synthesis of (-)- α -Selinene

Objective: To synthesize (-)- α -selinene from the chiral synthon (+)-thujone.

Methodology: A detailed, step-by-step experimental protocol for the total synthesis of (-)- α -selinene from (+)-thujone was referenced but the complete procedure was not available in the provided search results. The synthesis involves a multi-step process starting from a thujone-derived intermediate.[6]

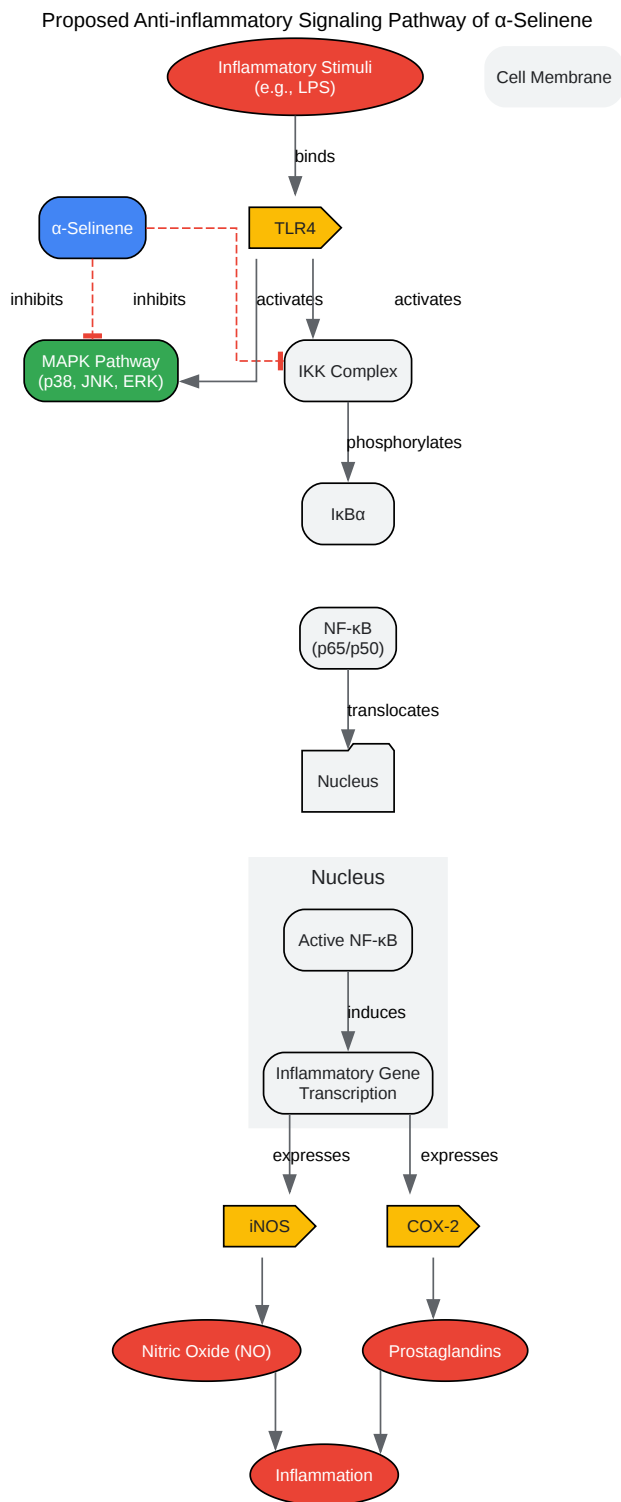
Biological Activity and Signaling Pathways

α -Selinene has demonstrated a range of biological activities, with its anti-inflammatory properties being of particular interest. It has been shown to inhibit the production of pro-inflammatory mediators such as nitric oxide (NO) and prostaglandins by suppressing the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).[1]

The anti-inflammatory effects of α -selinene and structurally related terpenes are mediated, in part, through the modulation of key inflammatory signaling pathways, including the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.[1]

Anti-inflammatory Signaling Pathway of α -Selinene

The following diagram illustrates the proposed mechanism of action for the anti-inflammatory effects of α -selinene.



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Caption: Proposed mechanism of α -selinene's anti-inflammatory action.

Conclusion

α -Selinene is a well-characterized sesquiterpene with a defined chemical structure and stereochemistry. Its presence in various essential oils and its demonstrated biological activities, particularly its anti-inflammatory effects, make it a compound of significant interest for further research and potential therapeutic development. The data and protocols presented in this guide provide a solid foundation for researchers and scientists working with this promising natural product. Further investigation is warranted to fully elucidate its pharmacological potential and mechanisms of action.

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